

# 4-Bromo-2-(propan-2-yloxy)benzoic acid safety and handling

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## Compound of Interest

**Compound Name:** 4-Bromo-2-(propan-2-yloxy)benzoic acid

**Cat. No.:** B3076044

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An In-Depth Technical Guide to **4-Bromo-2-(propan-2-yloxy)benzoic acid**: Safety, Handling, and Synthetic Utility

## Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of **4-Bromo-2-(propan-2-yloxy)benzoic acid**, a key intermediate in modern synthetic chemistry. Designed for researchers, chemists, and professionals in drug development, this guide moves beyond a simple data sheet to offer field-proven insights into its safe handling, reactivity, and strategic application. The narrative emphasizes the causality behind procedural choices, ensuring a self-validating system of protocols grounded in authoritative scientific principles.

## Chemical Identity and Physicochemical Properties

**4-Bromo-2-(propan-2-yloxy)benzoic acid** is a polysubstituted aromatic carboxylic acid. Its structure is characterized by a benzoic acid core, substituted with a bromine atom at the C4 position and an isopropoxy group at the C2 position. This specific arrangement of functional groups makes it a valuable and versatile building block in organic synthesis.

The isopropoxy group acts as a moderately activating, ortho-para directing group, while the bromine atom serves as a convenient handle for a wide array of cross-coupling reactions. The carboxylic acid moiety provides a site for derivatization, such as amidation or esterification, crucial for constructing larger, more complex molecular architectures.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
IUPAC Name	4-bromo-2-(propan-2-yloxy)benzoic acid	-
CAS Number	1038595-51-5	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	259.10 g/mol	<a href="#">[1]</a>
SMILES	CC(C)OC1=C(C=CC(=C1)Br)C(=O)O	<a href="#">[2]</a>
Appearance	Solid (predicted)	General Chemical Knowledge
logP (Predicted)	2.8	<a href="#">[2]</a>

| Monoisotopic Mass| 257.98917 Da |[\[2\]](#) |

## Hazard Assessment and Safe Handling Protocols

While a specific, comprehensive toxicological profile for **4-Bromo-2-(propan-2-yloxy)benzoic acid** is not extensively documented in publicly available literature, a robust hazard assessment can be derived from the known profiles of structurally related compounds, such as 4-bromobenzoic acid and other substituted benzoic acids.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The primary hazards are associated with irritation and acute toxicity if ingested.

### 2.1. GHS Hazard Classification (Anticipated)

Based on analogous compounds, the following GHS classifications are anticipated.

Researchers must consult the supplier-specific Safety Data Sheet (SDS) upon acquisition.

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[4\]](#)[\[6\]](#)
- Skin Irritation (Category 2), H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Serious Eye Irritation (Category 2), H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Specific target organ toxicity — single exposure (Category 3), Respiratory system, H335: May cause respiratory irritation.[4][6]

## 2.2. Personal Protective Equipment (PPE) Mandates

A multi-layered PPE strategy is essential to mitigate exposure risks. The selection of specific equipment must be guided by a thorough risk assessment of the planned experimental procedure.

- Engineering Controls: All manipulations should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.[4][5] Eyewash stations and safety showers must be readily accessible.[5]
- Eye and Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[4][5]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) inspected for integrity before each use. Employ proper glove removal technique to avoid skin contact.[4]
- Respiratory Protection: For operations with a high potential for dust generation, a NIOSH-approved N95 (US) or EN 143 P1 (EU) dust mask is recommended.[3]
- Body Protection: A standard laboratory coat is required. For larger quantities, chemically resistant aprons or suits may be necessary.[6]

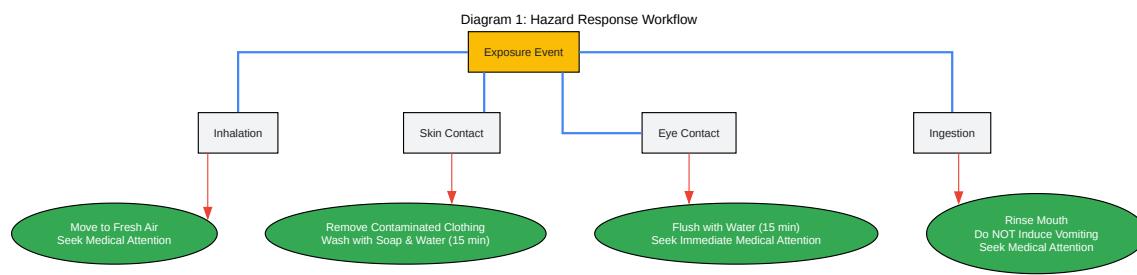
## 2.3. Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

- If Inhaled: Move the individual to fresh air. If breathing is difficult or ceases, provide artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes.[4]
- In Case of Eye Contact: Promptly flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy

to do. Seek immediate medical attention.[4][5]

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician immediately.[4]



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Caption: A flowchart for immediate first aid response to chemical exposure.

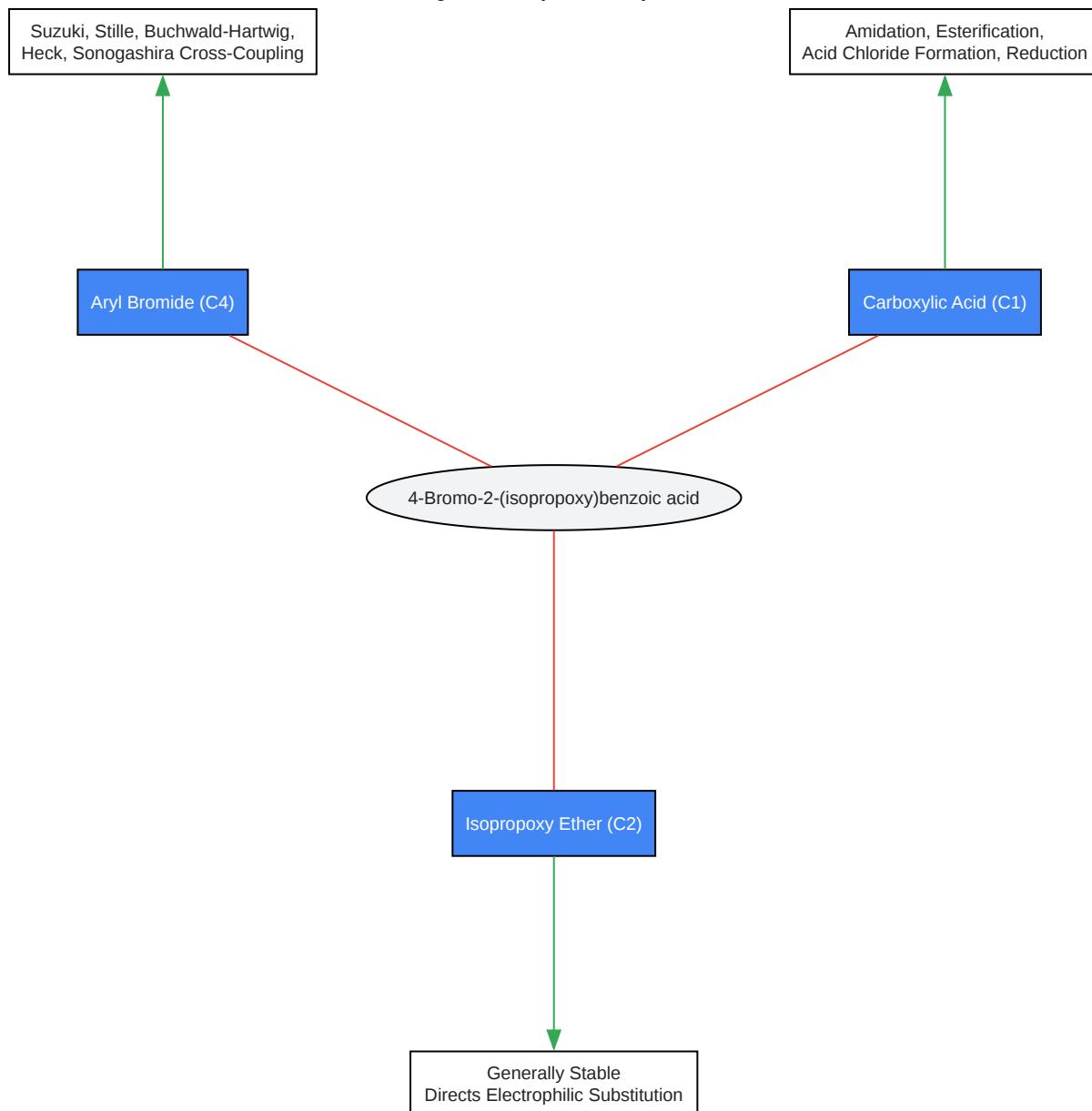
## 2.4. Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[5] Keep the container tightly closed and store locked up.[6]
- Disposal: Dispose of waste material and contaminated packaging through a licensed professional waste disposal service. This may involve dissolving the material in a combustible solvent and incinerating it in a chemical incinerator equipped with an afterburner and scrubber.[3][4] Do not allow the product to enter drains.

## Reactivity and Synthetic Applications

The synthetic value of **4-Bromo-2-(propan-2-yloxy)benzoic acid** stems from its trifunctional nature. The aryl bromide, carboxylic acid, and isopropoxy ether each offer distinct opportunities for chemical modification.

Diagram 2: Key Reactivity Sites

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Caption: Major functional groups and their associated synthetic transformations.

### 3.1. Proposed Synthetic Protocol: Williamson Ether Synthesis

A robust and logical method for preparing the title compound is via Williamson ether synthesis, starting from commercially available 4-Bromo-2-hydroxybenzoic acid. This protocol is provided as an exemplary procedure; actual yields and reaction times may vary and require optimization.

Objective: To synthesize **4-Bromo-2-(propan-2-yloxy)benzoic acid**.

Materials:

- 4-Bromo-2-hydroxybenzoic acid
- 2-Bromopropane (or 2-Iodopropane)
- Potassium Carbonate ( $K_2CO_3$ ), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ( $MgSO_4$ )

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 4-Bromo-2-hydroxybenzoic acid (1.0 eq) and anhydrous potassium carbonate (2.5 eq).
- Solvent Addition: Add anhydrous DMF to the flask under an inert atmosphere (e.g., nitrogen or argon) to create a stirrable suspension.
- Alkylating Agent: Add 2-Bromopropane (1.5 eq) to the mixture via syringe.

- Reaction: Heat the reaction mixture to 80-90 °C and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC). Rationale: Heating accelerates the S<sub>n</sub>2 reaction between the phenoxide, formed in situ, and the alkyl halide.
- Workup - Quenching: Once the starting material is consumed, cool the reaction to room temperature. Carefully pour the mixture into a separatory funnel containing deionized water.
- Workup - Acidification: Acidify the aqueous layer to a pH of ~2 using 1 M HCl. This protonates the carboxylic acid, rendering it soluble in the organic phase. Rationale: The carboxylate salt formed under basic reaction conditions is water-soluble. Protonation is required for extraction.
- Workup - Extraction: Extract the aqueous layer three times with ethyl acetate.
- Workup - Washing: Combine the organic layers and wash sequentially with deionized water and then with brine. Rationale: The water wash removes residual DMF, while the brine wash helps to break any emulsions and remove bulk water.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization (e.g., from an ethanol/water mixture) or column chromatography to yield the final product.

## Strategic Importance in Drug Discovery

Substituted benzoic acids are privileged scaffolds in medicinal chemistry. The title compound, **4-Bromo-2-(propan-2-yloxy)benzoic acid**, is a prime example of a building block designed for diversity-oriented synthesis, a key strategy in modern drug discovery.<sup>[7]</sup>

- Vector for Elaboration: The aryl bromide is not merely a substituent but a reactive "handle." It allows for the precise, late-stage introduction of various molecular fragments via palladium-catalyzed cross-coupling reactions.<sup>[8][9]</sup> This enables the rapid generation of a library of analogues for structure-activity relationship (SAR) studies.
- Bioisosteric Replacement and Scaffolding: The carboxylic acid can be converted into amides, esters, or other functional groups that can mimic peptide bonds or engage in critical

hydrogen bonding interactions with biological targets.[10]

- Modulation of Physicochemical Properties: The isopropoxy group at the C2 position influences the molecule's lipophilicity and conformation. It can sterically hinder the adjacent carboxylic acid, potentially altering its pKa and interaction profile, or it can provide favorable van der Waals interactions in a protein's binding pocket.

Compounds like 4-Bromo-2-chlorobenzoic acid and 4-Bromo-2-nitrobenzoic acid are widely used as intermediates in the synthesis of pharmaceuticals and agrochemicals, underscoring the industrial and research value of this compound class.[8][11]

## Conclusion

**4-Bromo-2-(propan-2-yloxy)benzoic acid** is more than a simple chemical reagent; it is a strategically designed synthetic intermediate for advanced research. A thorough understanding of its properties, reactivity, and, most importantly, its hazards is paramount for its effective and safe utilization. The protocols and insights provided in this guide are intended to empower researchers to handle this compound with confidence and to fully exploit its synthetic potential in the pursuit of novel chemical entities and therapeutic agents.

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